

Proper Disposal of NU2058: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: NU2058

Cat. No.: B1683949

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This document provides essential safety and logistical information for the proper disposal of **NU2058**, a potent, competitive, and guanine-based CDK inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard chemical waste management practices. Researchers, scientists, and drug development professionals should adhere to these guidelines in conjunction with their institution's specific safety protocols and local regulations.

Chemical and Physical Properties of NU2058

A summary of the key quantitative data for **NU2058** is presented below. This information is critical for a comprehensive understanding of the compound's characteristics to inform safe handling and disposal.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₇ N ₅ O	[1][2][3]
Molecular Weight	247.3 g/mol	[1][2][3]
Purity	≥95% to ≥99% (HPLC)	[1]
Appearance	Crystalline solid	[2]
IC ₅₀ for CDK1	7.0 μM - 26 μM	[2][3][4]
IC ₅₀ for CDK2	17 μM	[2][3][4][5]
K _i for CDK1	5 μM	
K _i for CDK2	12 μM	[4]
Solubility in DMF	25 mg/mL	[2]
Solubility in DMSO	25 mg/mL	[2]
Solubility in Ethanol	1 mg/mL	[2]
Storage Temperature	Short term (days to weeks): 0 - 4°C; Long term (months to years): -20°C	[3]

NU2058 Disposal Protocol

The following step-by-step procedure outlines the recommended process for the safe disposal of **NU2058**. This protocol is based on general best practices for chemical waste management in a laboratory setting.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves, when handling **NU2058** and its waste.
- Conduct all waste handling procedures within a certified chemical fume hood to minimize inhalation exposure.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **NU2058** powder in a dedicated, clearly labeled, and sealable hazardous waste container.
 - Contaminated materials such as weighing paper, pipette tips, and gloves should also be disposed of in this container.
 - Do not mix with other chemical waste unless compatible.
- Liquid Waste (Solutions):
 - Collect solutions containing **NU2058** in a separate, leak-proof, and clearly labeled hazardous waste container.
 - Indicate the solvent used (e.g., DMSO, DMF, Ethanol) on the waste label.
 - Aqueous solutions containing **NU2058** should not be disposed of down the drain without prior approval from your institution's environmental health and safety (EHS) department.

3. Waste Container Labeling:

- Label all waste containers with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**NU2058** (O6-(Cyclohexylmethyl)guanine)"
 - The approximate concentration and quantity of the waste.
 - The date the waste was first added to the container.
 - The name of the principal investigator or laboratory contact.

4. Storage of Waste:

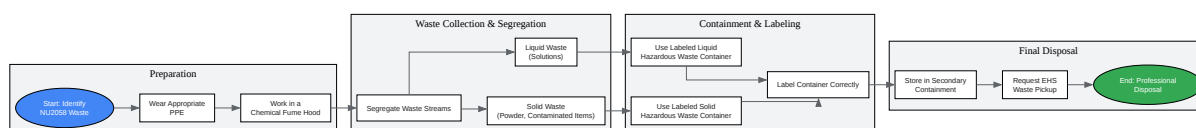
- Store sealed waste containers in a designated, secure, and well-ventilated secondary containment area away from incompatible materials.
- Follow the storage temperature guidelines for the compound if long-term storage of the waste is necessary before collection.

5. Disposal Request and Handover:

- Once the waste container is full or ready for disposal, submit a chemical waste pickup request to your institution's EHS department.
- Follow their specific procedures for scheduling and preparing the waste for collection.
- Do not attempt to transport chemical waste off-site yourself.

NU2058 Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **NU2058** waste.



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Caption: Logical workflow for the safe disposal of **NU2058** waste.

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